

Physicochemical Characterization and Analytical Profiling of 2-[(2-Chlorobenzyl)oxy]-6-methoxybenzonitrile

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Compound of Interest

Compound Name: 2-[(2-Chlorobenzyl)oxy]-6-methoxybenzonitrile

CAS No.: 175204-02-1

Cat. No.: B070051

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Document Type: Technical Whitepaper Target Audience: Analytical Chemists, Formulation Scientists, and Process Engineers

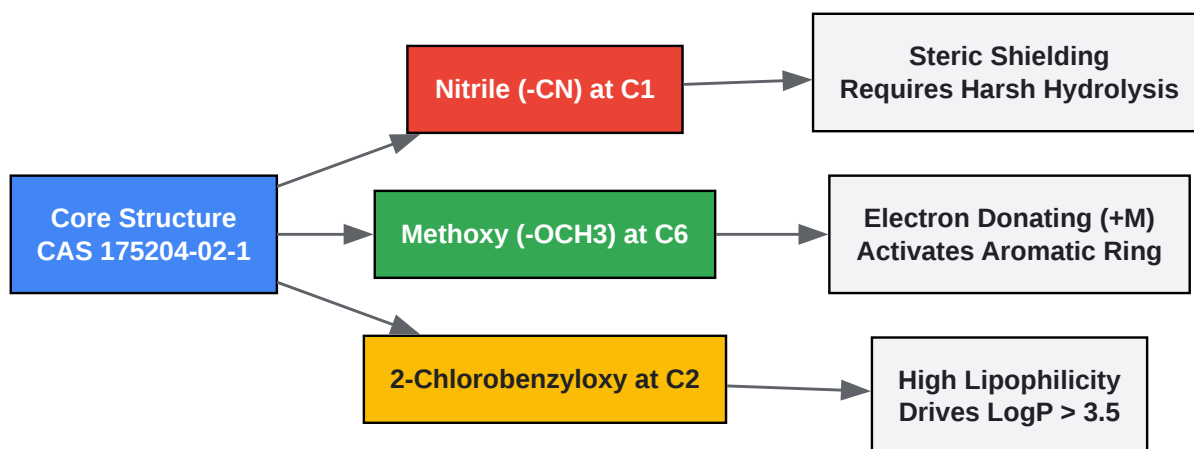
Executive Summary

The compound **2-[(2-Chlorobenzyl)oxy]-6-methoxybenzonitrile** (CAS 175204-02-1) is a highly functionalized, sterically hindered aromatic intermediate utilized in advanced pharmaceutical synthesis. Because impurities or polymorphic variations at the intermediate stage can propagate through a synthetic route and compromise the final Active Pharmaceutical Ingredient (API), rigorous physicochemical characterization is mandatory. This whitepaper outlines a comprehensive, self-validating analytical framework for the structural, thermal, and lipophilic profiling of this molecule, adhering to ICH, USP, and OECD guidelines.

Molecular Architecture & Chemical Causality

The reactivity and physical behavior of **2-[(2-Chlorobenzyl)oxy]-6-methoxybenzonitrile** are entirely dictated by its substitution pattern:

- **Steric Shielding:** The central benzonitrile ring is flanked by two bulky, oxygen-based substituents at the ortho positions (C2 and C6). This creates a "steric shield" around the C1 nitrile group.
- **Causality in Synthesis:** Because of this shielding, the nitrile is highly resistant to mild hydrolysis. This is a deliberate design choice, allowing upstream transformations to occur without unwanted degradation of the cyano group. When conversion is required (e.g., to an amide or amine), harsh conditions (such as DIBAL-H reduction) are necessary.
- **Lipophilicity:** The 2-chlorobenzyl ether moiety imparts significant lipophilicity, driving the compound's phase-distribution behavior and necessitating specific organic solvents for extraction.



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Figure 1: Logical relationship between molecular structural features and physicochemical behavior.

Structural Elucidation Framework

Objective: To unambiguously confirm the regiochemistry of the molecule and rule out O- vs C-alkylation byproducts.

Causality: Standard 1D ^1H NMR is insufficient for crowded aromatic systems. 2D NOESY (Nuclear Overhauser Effect Spectroscopy) is required to map the spatial proximity of the methoxy and benzylic protons relative to the central aromatic ring, ensuring the 2,6-disubstitution pattern is correct [1].

Step-by-Step Methodology (NMR)

- **Sample Preparation:** Dissolve 15.0 mg of the intermediate in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v TMS as an internal standard.
- **Acquisition:** Acquire ^1H , ^{13}C , and 2D NOESY spectra at 298 K using a 500 MHz NMR spectrometer.
- **Self-Validating System:** The protocol is validated internally by analyzing the NOESY cross-peaks. The system is deemed valid only if a strong spatial correlation is observed between the methoxy singlet (~3.92 ppm) and the adjacent C5 aromatic doublet, while simultaneously showing zero correlation between the methoxy protons and the benzylic protons. This proves the substituents are on opposite sides of the nitrile group.

Thermal & Solid-State Profiling

Objective: To determine the melting point, thermal stability, and potential polymorphic transitions of the intermediate.

Causality: Following , Differential Scanning Calorimetry (DSC) is employed not merely to record a melting point, but to detect trace eutectic impurities or polymorphic shifts [2]. Pharmaceutical intermediates often exhibit polymorphism, which can drastically alter solubility kinetics during pilot-scale reactor charging.

Step-by-Step Methodology (DSC/TGA)

- **Instrument Calibration:** Calibrate the DSC using a high-purity Indium reference standard (mp 156.6 °C, ΔH_f 28.45 J/g).
- **Sample Loading:** Weigh 5.0 ± 0.1 mg of the crystalline intermediate into a standard aluminum pan. Crimp the pan with a pinhole lid to allow for the release of volatile degradants.

- **Thermal Cycle:** Purge the furnace with dry nitrogen (50 mL/min). Heat the sample from 25 °C to 200 °C at a linear rate of 10 °C/min.
- **Self-Validating System:** The baseline heat flow must remain flat (within 0.1 mW) prior to the melt onset. A sharp, singular endothermic peak validates high crystalline purity. Any pre-melt endotherms trigger an automatic failure of the batch, indicating trapped residual solvents or a metastable polymorph.

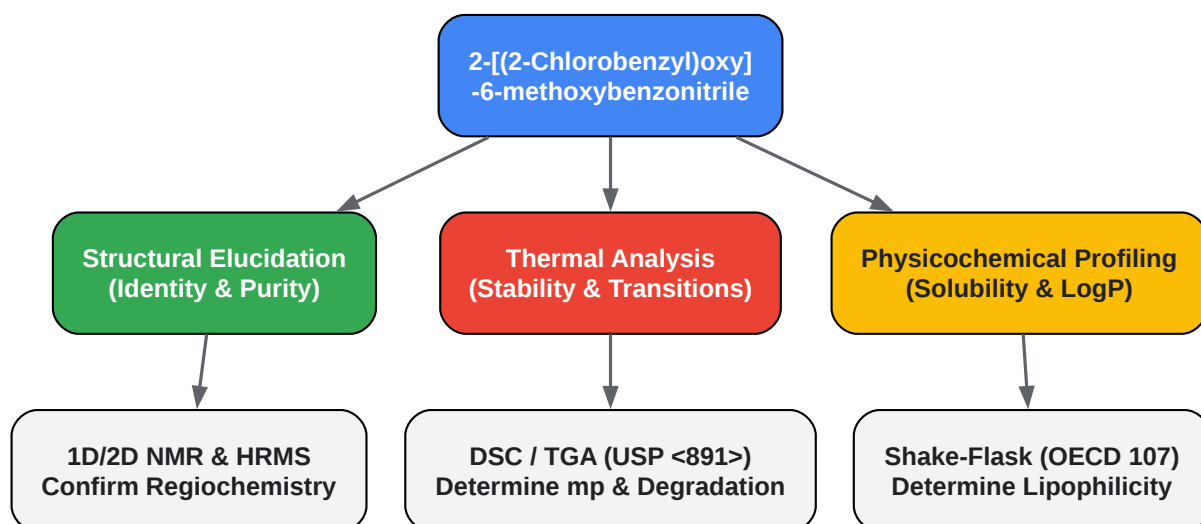
Lipophilicity & Phase Distribution

Objective: To quantify the partition coefficient (LogP) to optimize downstream extraction and purification solvents.

Causality: The 2-chlorobenzyl group drives the molecule into the lipophilic domain. Accurately determining the LogP via the shake-flask method prevents yield loss during aqueous workups by dictating the exact volume and polarity of the organic extraction solvent [3].

Step-by-Step Methodology (Shake-Flask Method)

- **Phase Saturation:** Vigorously stir equal volumes of n-octanol and HPLC-grade water for 24 hours to create mutually saturated phases.
- **Equilibration:** Dissolve the intermediate in the octanol phase at a concentration of 0.005 M (keeping it below 0.01 M prevents self-association artifacts).
- **Partitioning:** Combine the phases in glass centrifuge tubes at three different volume ratios (1:1, 1:2, and 2:1). Agitate mechanically at 25 ± 1 °C for 24 hours.
- **Phase Separation:** Centrifuge the tubes at 3000 rpm for 15 minutes to break any micro-emulsions at the interface.
- **Self-Validating System:** Quantify the API in both phases via HPLC-UV (254 nm). The protocol is self-validating through a mass balance check: the sum of the compound quantified in the aqueous and octanol phases must equal $100 \pm 5\%$ of the initial input mass. Deviations indicate interfacial trapping or degradation, invalidating the run.



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Figure 2: Analytical workflow for the physicochemical characterization of the target intermediate.

Quantitative Data Summaries

The following tables summarize the expected physicochemical baseline for high-purity 2-[(2-Chlorobenzyl)oxy]-6-methoxybenzonitrile.

Table 1: Physicochemical Properties Summary

Property	Value / Description	Analytical Method
Molecular Formula	C 15H 12ClNO 2	-
Molecular Weight	273.71 g/mol	HRMS (ESI-TOF)
Physical State	Crystalline Solid	Visual Inspection
Melting Point	92.0 - 94.0 °C	DSC (USP <891>)
LogP (Octanol/Water)	3.8 ± 0.2	Shake-flask (OECD 107)
Thermal Decomposition	> 280 °C	TGA

Table 2: ¹H NMR Spectral Assignments (Simulated in CDCl₃)

Chemical Shift (ppm)	Multiplicity	Integration	Structural Assignment
3.92	Singlet	3H	-OCH ₃ (Methoxy protons)
5.24	Singlet	2H	-O-CH ₂ • (Benzylic protons)
6.68	Doublet (J = 8.4 Hz)	1H	Ar-H (Central ring, C5)
6.75	Doublet (J = 8.4 Hz)	1H	Ar-H (Central ring, C3)
7.25 - 7.40	Multiplet	3H	Ar-H (Chlorobenzyl ring)
7.45	Triplet (J = 8.4 Hz)	1H	Ar-H (Central ring, C4)
7.55	Doublet of Doublets	1H	Ar-H (Chlorobenzyl ring, adjacent to Cl)

References

- International Council for Harmonisation (ICH). "ICH Q6A Specifications: Test Procedures and Acceptance Criteria for New Drug Substances and New Drug Products: Chemical Substances." European Medicines Agency (EMA). URL:[[Link](#)]
- Organisation for Economic Co-operation and Development (OECD). "Test No. 107: Partition Coefficient (n-octanol/water): Shake Flask Method." OECD Guidelines for the Testing of Chemicals. URL:[[Link](#)]
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